

Letimide Hydrochloride: An Obscure Analgesic Agent with Limited Publicly Available Data

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Compound of Interest

Compound Name: *Letimide Hydrochloride*

Cat. No.: *B1674776*

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Kenilworth, NJ – December 12, 2025 – **Letimide Hydrochloride**, a chemical entity identified by the CAS number 21791-39-9, remains a compound with a sparsely documented history and a notable absence of in-depth scientific literature in the public domain. While it is listed in several chemical databases and is commercially available as a research chemical, comprehensive information regarding its discovery, development, mechanism of action, and clinical evaluation is not readily accessible.

Letimide Hydrochloride is chemically known as 3-[2-(diethylamino)ethyl]-1,3-benzoxazine-2,4-dione hydrochloride.[1] Its molecular formula is C₁₄H₁₉ClN₂O₃, and it has a molecular weight of 298.77 g/mol. The compound is structurally distinct from the well-known immunomodulatory drug, lenalidomide, with which it is sometimes confused in search results.

The primary indication for **Letimide Hydrochloride**, as suggested by a commercial supplier, is as an analgesic agent. However, this claim is not substantiated by publicly available research papers, clinical trial data, or detailed pharmacological studies. The lack of published data makes it impossible to provide a comprehensive overview of its efficacy, safety profile, or the signaling pathways through which it may exert its effects.

A thorough search of scientific and patent databases for "**Letimide Hydrochloride**" and its associated CAS number did not yield any significant results pertaining to its discovery, the scientists or institutions involved, or the timeline of its development. There is no information available on any preclinical or clinical trials that would provide quantitative data on its analgesic properties, pharmacokinetic profile, or potential side effects.

Furthermore, no experimental protocols for its synthesis, in vitro assays, or in vivo studies are described in the accessible scientific literature. This absence of information prevents the creation of a detailed technical guide or whitepaper as requested.

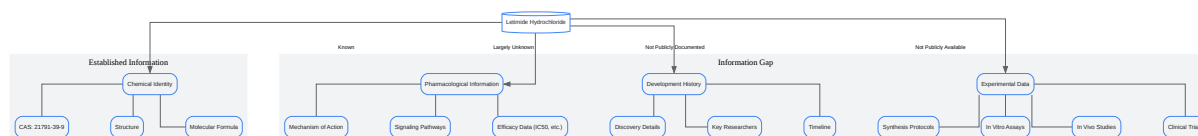
In conclusion, while **Letimide Hydrochloride** is a recognized chemical compound, it appears to be a substance that has not been the subject of extensive research or development, or at least, the results of any such work are not in the public domain. Researchers, scientists, and drug development professionals interested in this compound would likely need to conduct foundational research to elucidate its pharmacological properties.

Chemical and Physical Properties of Letimide Hydrochloride

Property	Value	Source
CAS Number	21791-39-9	
Molecular Formula	C14H19CIN2O3	
Molecular Weight	298.77 g/mol	
IUPAC Name	3-[2-(diethylamino)ethyl]-1,3-benzoxazine-2,4-dione;hydrochloride	
Synonyms	Letimide HCl, MA-1443	
Physical Description	Not available in search results	
Solubility	Not available in search results	

Logical Relationship Diagram

Due to the lack of information on signaling pathways or experimental workflows for **Letimide Hydrochloride**, a diagram representing these aspects cannot be generated. However, a logical diagram illustrating the current state of knowledge can be presented.



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Caption: State of Knowledge on **Letimide Hydrochloride**.

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References

- 1. Letimide Hydrochloride | C₁₄H₁₉CIN₂O₃ | CID 172992 - PubChem [pubchem.ncbi.nlm.nih.gov]
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